

In-Depth Technical Guide to the Physical Properties of Ethyl 2-(Benzylsulfanyl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(Benzylsulfanyl)acetate

Cat. No.: B3050824

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Ethyl 2-(benzylsulfanyl)acetate**, a compound of interest in various research and development applications. This document compiles available data on its fundamental physical characteristics and outlines the standard experimental methodologies for their determination.

Core Physical Properties

Ethyl 2-(benzylsulfanyl)acetate is a clear liquid at room temperature. Its core physical and chemical identifiers are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₂ S	-
Molecular Weight	210.29 g/mol	[1]
Appearance	Clear Liquid	[1]
Purity	99.0%	[1]

Note: Comprehensive experimental data for properties such as boiling point, melting point, density, refractive index, and solubility for **Ethyl 2-(benzylsulfanyl)acetate** are not readily

available in public databases. The following sections detail the standard experimental protocols for determining these properties.

Experimental Protocols for Physical Property Determination

The following are detailed experimental methodologies for the determination of key physical properties of liquid esters like **Ethyl 2-(benzylsulfanyl)acetate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Apparatus:

- Heating mantle or oil bath
- Round-bottom flask
- Condenser
- Thermometer
- Boiling chips

Procedure:

- Place a small volume of **Ethyl 2-(benzylsulfanyl)acetate** into the round-bottom flask, adding a few boiling chips to ensure smooth boiling.
- Set up a distillation apparatus with the flask, condenser, and a collection vessel.
- Insert a thermometer into the neck of the distillation flask, ensuring the bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- Gradually heat the flask.

- Record the temperature at which the liquid begins to boil and a steady stream of condensate is observed in the condenser. This temperature is the boiling point.

Determination of Melting Point (for solidified sample)

Should the compound be a solid at lower temperatures, its melting point can be determined as follows.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes
- Thermometer

Procedure:

- Introduce a small, powdered sample of solidified **Ethyl 2-(benzylsulfanyl)acetate** into a capillary tube, sealed at one end.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block slowly, at a rate of 1-2 °C per minute, as the temperature approaches the expected melting point.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.

Determination of Density

Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance

- Water bath with temperature control

Procedure:

- Clean and dry the pycnometer and determine its mass.
- Fill the pycnometer with distilled water of a known temperature and record the mass.
- Empty and dry the pycnometer, then fill it with **Ethyl 2-(benzylsulfanyl)acetate** at the same temperature and record the mass.
- The density is calculated using the formula: $\text{Density} = (\text{mass of substance}) / (\text{volume of substance})$ where the volume can be determined from the mass and known density of water.

Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a material.

Apparatus:

- Refractometer (e.g., Abbé refractometer)
- Constant temperature water bath

Procedure:

- Calibrate the refractometer using a standard sample with a known refractive index.
- Ensure the prism of the refractometer is clean and dry.
- Apply a few drops of **Ethyl 2-(benzylsulfanyl)acetate** to the prism.
- Close the prism and allow the sample to reach thermal equilibrium with the instrument, typically at 20°C or 25°C.
- Observe the scale through the eyepiece and adjust the controls to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.

- Read the refractive index value from the scale.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Apparatus:

- Test tubes
- Vortex mixer
- A selection of solvents (e.g., water, ethanol, acetone, diethyl ether, toluene)

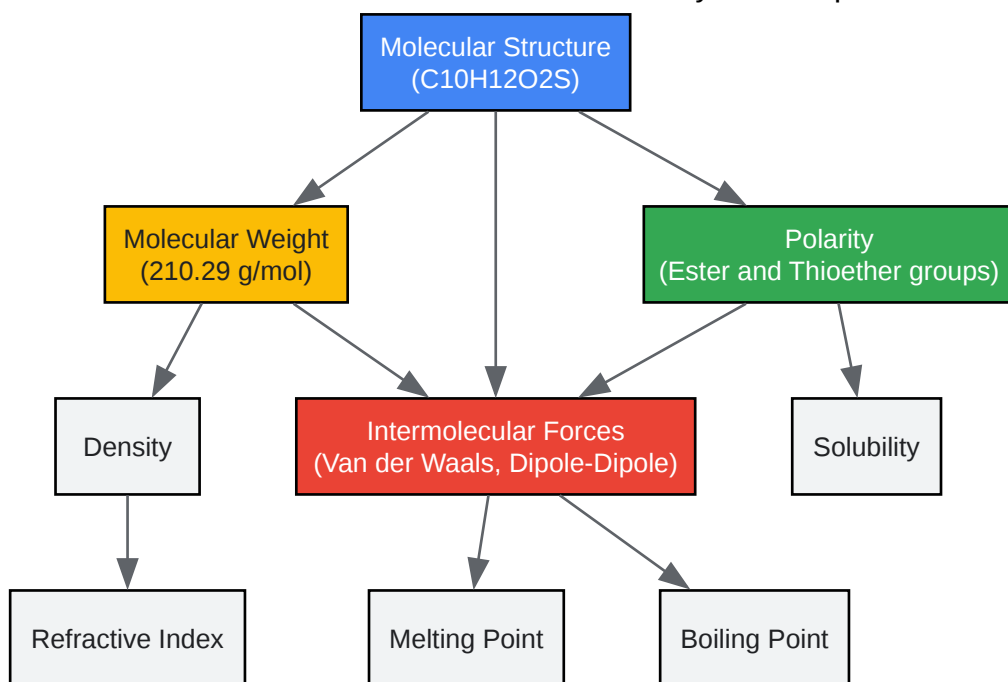
Procedure:

- Add a small, measured amount of **Ethyl 2-(benzylsulfanyl)acetate** to a test tube.
- Add a specific volume of the chosen solvent to the test tube.
- Agitate the mixture vigorously using a vortex mixer for a set period.
- Allow the mixture to stand and observe if the solute has completely dissolved.
- If the substance dissolves, it is considered soluble in that solvent under the tested conditions. If a separate layer or solid particles remain, it is considered insoluble or partially soluble. This can be quantified by determining the concentration of the saturated solution.

Logical Relationships of Physical Properties

The physical properties of **Ethyl 2-(benzylsulfanyl)acetate** are interconnected and are largely determined by its molecular structure. The following diagram illustrates these relationships.

Interrelation of Molecular Structure and Physical Properties



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Caption: Relationship between molecular structure and physical properties.

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References

- 1. cymitquimica.com [cymitquimica.com]
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